

Application Note: Characterization of N-(4-tert-Butylphenyl)acetamide Using Melting Point Determination

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Compound of Interest

Compound Name: *N*-(4-tert-Butylphenyl)acetamide

Cat. No.: B189656

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-(4-tert-Butylphenyl)acetamide is a chemical compound with potential applications in pharmaceutical and materials science research. Accurate characterization of this compound is crucial for its identification, purity assessment, and quality control. Melting point determination is a fundamental and widely used technique for characterizing crystalline solids.[1][2] A pure crystalline substance exhibits a sharp and defined melting point range, typically within 1-2°C.[3] Conversely, the presence of impurities tends to lower and broaden the melting point range.[3] This application note provides a detailed protocol for the determination of the melting point of **N-(4-tert-Butylphenyl)acetamide**.

Physicochemical Data

A summary of the relevant physicochemical properties of **N-(4-tert-Butylphenyl)acetamide** is presented in the table below.

Property	Value	Reference
Chemical Name	N-(4-tert-Butylphenyl)acetamide	[4]
Synonyms	4'-(tert-Butyl)acetanilide, 4-t-Butylacetanilide	[4]
CAS Number	20330-45-4	[4]
Molecular Formula	C ₁₂ H ₁₇ NO	[4][5]
Molecular Weight	191.27 g/mol	[4][5]
Appearance	Off-white to light brown solid	[4]
Melting Point	168-170°C	[4]

Experimental Protocol: Melting Point Determination

This protocol outlines the procedure for determining the melting point of **N-(4-tert-Butylphenyl)acetamide** using a standard melting point apparatus.

Materials and Equipment:

- **N-(4-tert-Butylphenyl)acetamide** (sample must be a fine powder and completely dry)[2]
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Watch glass

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.

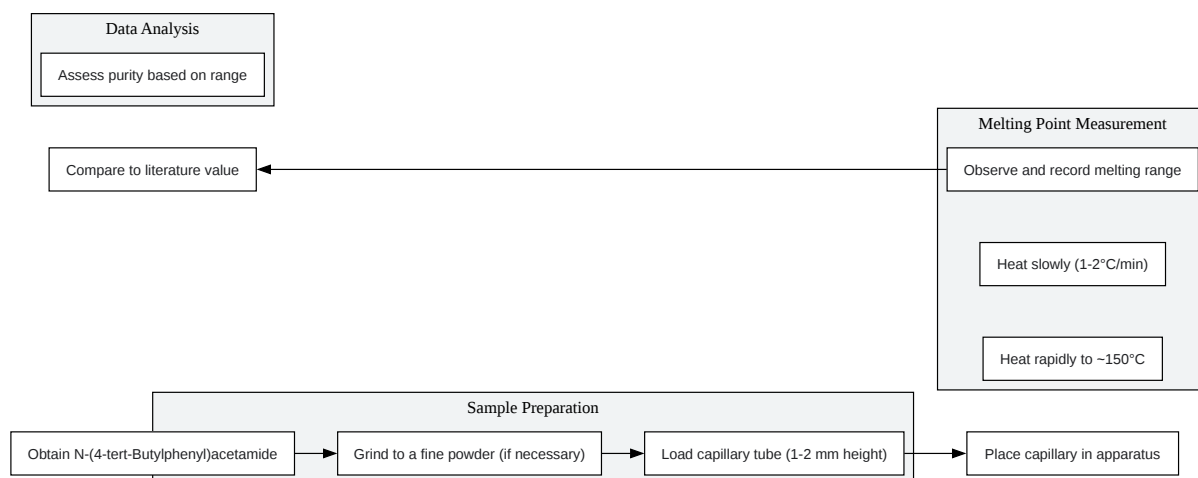
- Handle **N-(4-tert-Butylphenyl)acetamide** in a well-ventilated area or a fume hood to avoid inhalation of dust.[6]
- Consult the Safety Data Sheet (SDS) for **N-(4-tert-Butylphenyl)acetamide** for complete safety information.[6][7]

Procedure:

- Sample Preparation:
 - Ensure the **N-(4-tert-Butylphenyl)acetamide** sample is a fine, homogeneous powder.[2]
If necessary, gently grind the crystalline sample using a mortar and pestle.
 - Place a small amount of the powdered sample onto a clean, dry watch glass.
- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample on the watch glass, forcing a small amount of the solid into the tube.[3]
 - Invert the capillary tube and gently tap its sealed end on a hard surface to pack the sample down into the bottom.[3][8]
 - The packed sample height should be approximately 1-2 mm.[1][3]
- Melting Point Measurement:
 - Rapid Determination (Optional but Recommended): To save time, a preliminary rapid melting point can be determined by heating the sample quickly to get an approximate melting range.
 - Accurate Determination:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the heating rate to increase rapidly to about 15-20°C below the expected melting point of 168°C.

- Decrease the heating rate to a slow and steady 1-2°C per minute as the temperature approaches the expected melting point.^[1] This slow rate is crucial for an accurate measurement.^[8]
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).^[8] The solid may also be seen pulling away from the walls of the tube, a phenomenon known as sintering, just before melting begins.^[8]
 - Continue heating slowly and record the temperature at which the last crystal melts completely (the end of the melting range).
- Data Recording and Analysis:
 - Record the melting point range (e.g., 167.5°C - 169.0°C).
 - A sharp melting range (0.5-1.0°C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.
 - If the initial determination is broad, consider purifying the sample by recrystallization and repeating the melting point measurement.^[1]
 - For consistency, it is good practice to perform at least two careful determinations.

Workflow Diagram



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